

# Technical Guide: Certificate of Analysis for Lamivudine-15N2,13C

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## Compound of Interest

Compound Name: *Lamivudine-15N2,13C*

Cat. No.: *B562819*

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This technical guide provides a comprehensive overview of the analytical profile of the isotopically labeled antiretroviral agent, **Lamivudine-15N2,13C**. This internal standard is crucial for the accurate quantification of lamivudine in biological matrices and pharmaceutical formulations.

## Physicochemical Properties

**Lamivudine-15N2,13C** is a stable, isotopically labeled form of Lamivudine, a potent nucleoside reverse transcriptase inhibitor (NRTI).<sup>[1]</sup> The incorporation of heavy isotopes allows for its use as an internal standard in mass spectrometry-based analytical methods.<sup>[1]</sup>

Property	Value	Reference
Chemical Name	4-amino-1-[(2R,5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]pyrimidin-2-one-15N2,13C	[2]
Molecular Formula	C7 <sup>13</sup> CH11N <sup>15</sup> N2O3S	[3]
Molecular Weight	~232.25 g/mol	[3]
Appearance	White to off-white solid	N/A
Purity	Typically ≥98%	
Storage	Store at -20°C for long-term stability. Solutions should be used on the same day or stored in aliquots at -20°C for up to one month.	

## Mechanism of Action

Lamivudine is a prodrug that, upon entering the cell, is phosphorylated by intracellular kinases to its active triphosphate metabolite, lamivudine triphosphate (3TC-TP). 3TC-TP acts as a competitive inhibitor of viral reverse transcriptase (in HIV) and HBV polymerase. By mimicking the natural substrate, deoxycytidine triphosphate (dCTP), it gets incorporated into the growing viral DNA chain. However, the lack of a 3'-hydroxyl group on the incorporated lamivudine molecule leads to the termination of DNA chain elongation, thus inhibiting viral replication.

Caption: Intracellular phosphorylation of Lamivudine and subsequent inhibition of viral DNA synthesis.

## Experimental Protocols for Quantification

The quantification of lamivudine in biological matrices is commonly performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS), with **Lamivudine-15N2,13C** as the internal standard.

A solid phase extraction technique is employed to extract lamivudine and its internal standard from human plasma.

- Aliquoting: Pipette 300 µL of plasma samples into appropriately labeled vials.
- Internal Standard Spiking: Add 50 µL of the internal standard solution (**Lamivudine-15N2,13C**, 5 µg/mL) to all vials except for the blank.
- Buffering: Add 200 µL of a suitable buffer to all samples.
- Extraction: Load the samples onto the SPE cartridges. The analytes are then eluted for LC-MS/MS analysis.

Reverse-phase liquid chromatography is used to separate lamivudine from other plasma components.

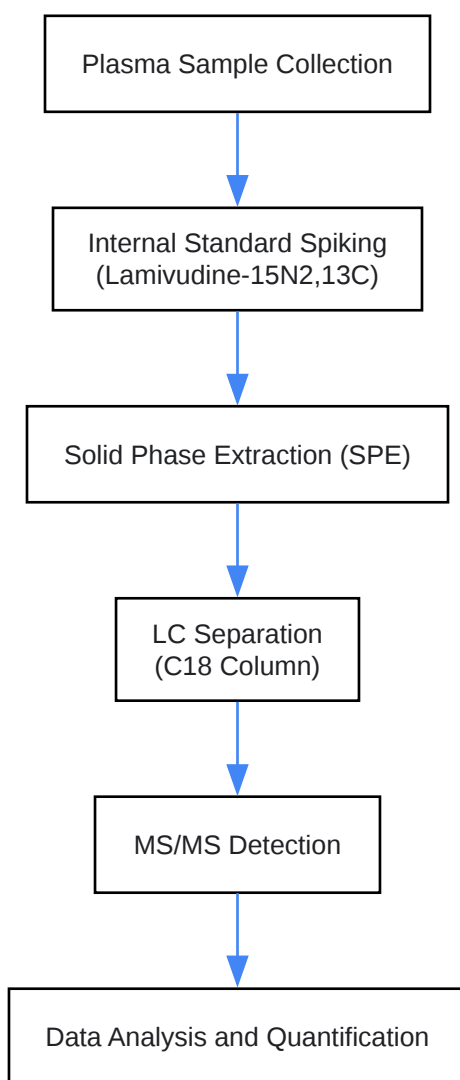
Parameter	Condition	Reference
Column	Hypurity C18 (100 mm × 4.6 mm, 5.0 µm)	
Mobile Phase	Varies; typically a mixture of an organic solvent (e.g., methanol, acetonitrile) and an aqueous buffer (e.g., ammonium acetate, potassium dihydrogen ortho phosphate).	
Flow Rate	Typically in the range of 0.8 - 1.5 mL/min.	
Detection	Tandem Mass Spectrometry (MS/MS)	

The analytical method is validated to ensure its accuracy and precision.

Parameter	Lamivudine	Reference
Linearity Range	25.0240 to 3997.1740 ng/mL	
Lower Limit of Quantification (LLOQ)	25.0240 ng/mL	
Accuracy	99.55%	
Precision (%CV)	1.50%	

## Experimental Workflow

The overall workflow for the bioanalytical method is as follows:



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Caption: Workflow for the quantification of Lamivudine in plasma using LC-MS/MS.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Lamivudine | C<sub>8</sub>H<sub>11</sub>N<sub>3</sub>O<sub>3</sub>S | CID 60825 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
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